

High-Resolution Mass Spectrometry: A Powerful Tool for Structural Elucidation

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Compound of Interest

Compound Name: *Abemaciclib metabolite M18
hydrochloride*

Cat. No.: *B8093368*

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High-resolution mass spectrometry is an indispensable analytical technique for determining the precise molecular weight and elemental composition of a compound.^[1] Its high accuracy allows for the confident identification of molecular structures, ranging from small organic molecules to large biomacromolecules.^[1] In the context of complex molecules like the M18 metallacycle, HRMS provides critical data to confirm its proposed structure.

The process of structural elucidation using HRMS involves ionizing the sample and separating the resulting ions based on their mass-to-charge ratio (m/z).^[1] The high resolving power of the instrument allows for the differentiation of ions with very similar masses, which is crucial for unambiguous formula determination.

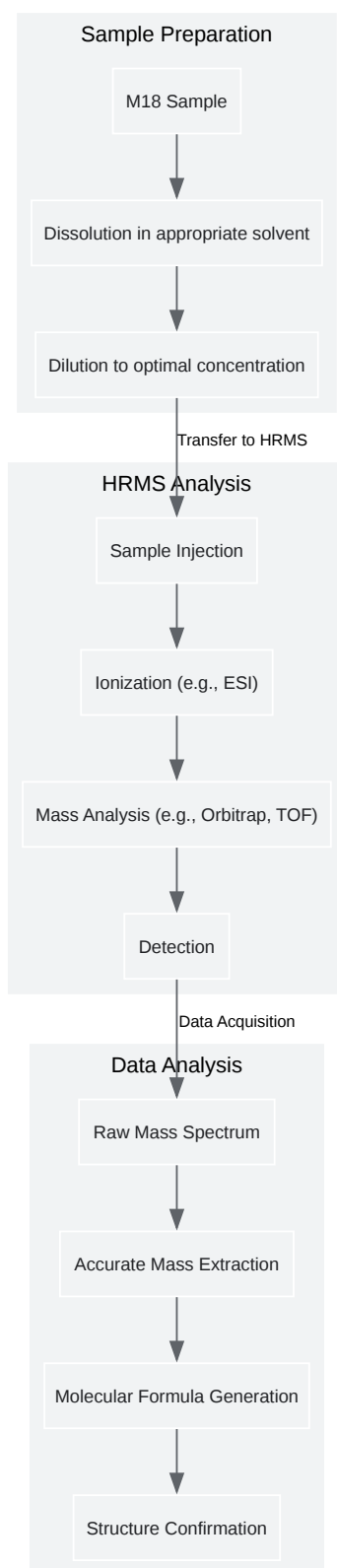
Comparative Analysis of Analytical Techniques

While HRMS is a cornerstone of structural analysis, a comprehensive approach often involves complementary techniques. The table below compares HRMS with other common methods used for the structural elucidation of complex molecules.

Feature	High-Resolution Mass Spectrometry (HRMS)	Nuclear Magnetic Resonance (NMR) Spectroscopy	X-ray Crystallography
Information Provided	Elemental composition, molecular weight	3D structure, connectivity of atoms	Absolute 3D structure in solid state
Sample Requirements	Small sample amount, soluble	Larger sample amount, soluble	Crystalline solid
Sensitivity	High	Moderate	N/A
Throughput	High	Low to moderate	Low
Limitations	Does not provide stereochemistry	Can be complex for large molecules	Requires single crystals, not always feasible

Experimental Workflow for M18 Structure Confirmation

The structural confirmation of the M18 metallacycle using HRMS follows a systematic workflow. The diagram below illustrates the key steps involved in this process.



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Figure 1. Experimental workflow for the structural confirmation of M18 using HRMS.

Detailed Experimental Protocol for HRMS Analysis of M18

1. Sample Preparation:

- Accurately weigh approximately 1 mg of the M18 sample.
- Dissolve the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of 1 mg/mL.
- Perform serial dilutions to achieve a final concentration of 1-10 µg/mL for analysis.

2. HRMS Instrumentation and Parameters:

- Mass Spectrometer: A high-resolution mass spectrometer such as an Orbitrap or Time-of-Flight (TOF) instrument is used.
- Ionization Source: Electrospray ionization (ESI) is a common choice for this type of molecule.
- Ionization Mode: Both positive and negative ion modes should be tested to determine the optimal ionization conditions for M18.
- Mass Range: Set the mass range to cover the expected m/z of the M18 molecular ion and its potential adducts.
- Resolution: A resolving power of at least 60,000 is recommended to ensure high mass accuracy.
- Calibration: The instrument must be calibrated using a standard calibration mixture before analysis to ensure high mass accuracy.

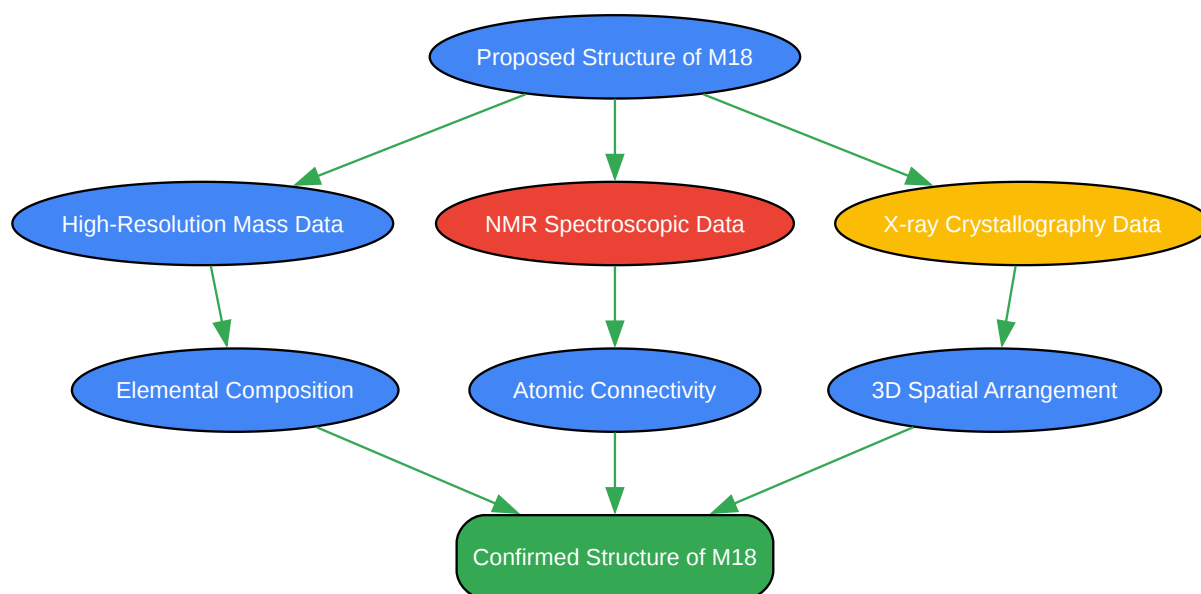
3. Data Acquisition and Analysis:

- Inject the prepared M18 sample into the HRMS system.
- Acquire the full scan mass spectrum.

- Process the raw data to determine the accurate mass of the molecular ion.
- Utilize software to generate possible elemental compositions based on the accurate mass and isotopic pattern.
- Compare the generated formula with the proposed structure of M18 to confirm its identity.

Logical Relationship in Structure Elucidation

The process of confirming a chemical structure involves a logical progression from initial data to a final, confirmed structure. The following diagram illustrates this logical relationship in the context of M18.



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Figure 2. Logical flow for the comprehensive structural elucidation of M18.

In conclusion, high-resolution mass spectrometry is a pivotal technique for the structural confirmation of complex molecules like the M18 metallacycle. Its ability to provide highly accurate mass measurements allows for the confident determination of elemental compositions. For unequivocal structure elucidation, it is often beneficial to combine HRMS data with information from other analytical methods such as NMR spectroscopy and X-ray

crystallography. This integrated approach provides a comprehensive understanding of the molecule's identity and three-dimensional structure.

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References

- 1. measurlabs.com [measurlabs.com]
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